

Application of N-Methyl Palbociclib in Kinase Inhibition Assays

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Compound of Interest

Compound Name: *N-Methyl Palbociclib*

Cat. No.: B3145309

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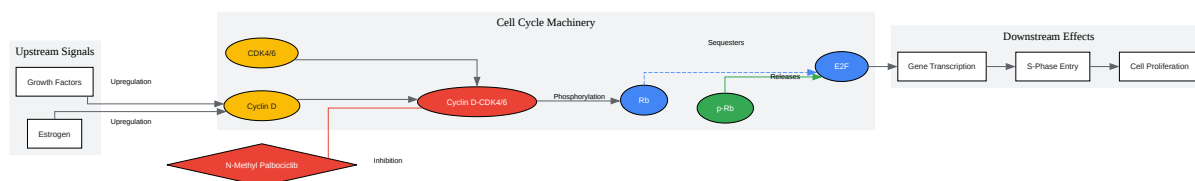
Introduction

N-Methyl Palbociclib is a derivative of Palbociclib, a potent and highly selective inhibitor of Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6).[1][2][3] These kinases are key regulators of the cell cycle, and their dysregulation is a hallmark of various cancers.[1][4][5] **N-Methyl Palbociclib**, like its parent compound, is investigated for its therapeutic potential in oncology by arresting the cell cycle in the G1 phase, thereby inhibiting cancer cell proliferation.[1][6]

The primary mechanism of action involves the inhibition of the Cyclin D-CDK4/6 complex.[2][7] This complex is responsible for the phosphorylation of the Retinoblastoma (Rb) protein.[2][8][9] Phosphorylation of Rb leads to the release of the E2F transcription factor, which in turn activates the transcription of genes required for the transition from the G1 to the S phase of the cell cycle.[1][8] By inhibiting CDK4/6, **N-Methyl Palbociclib** prevents Rb phosphorylation, maintaining it in its active, growth-suppressive state, and thus halting cell cycle progression.[5][6]

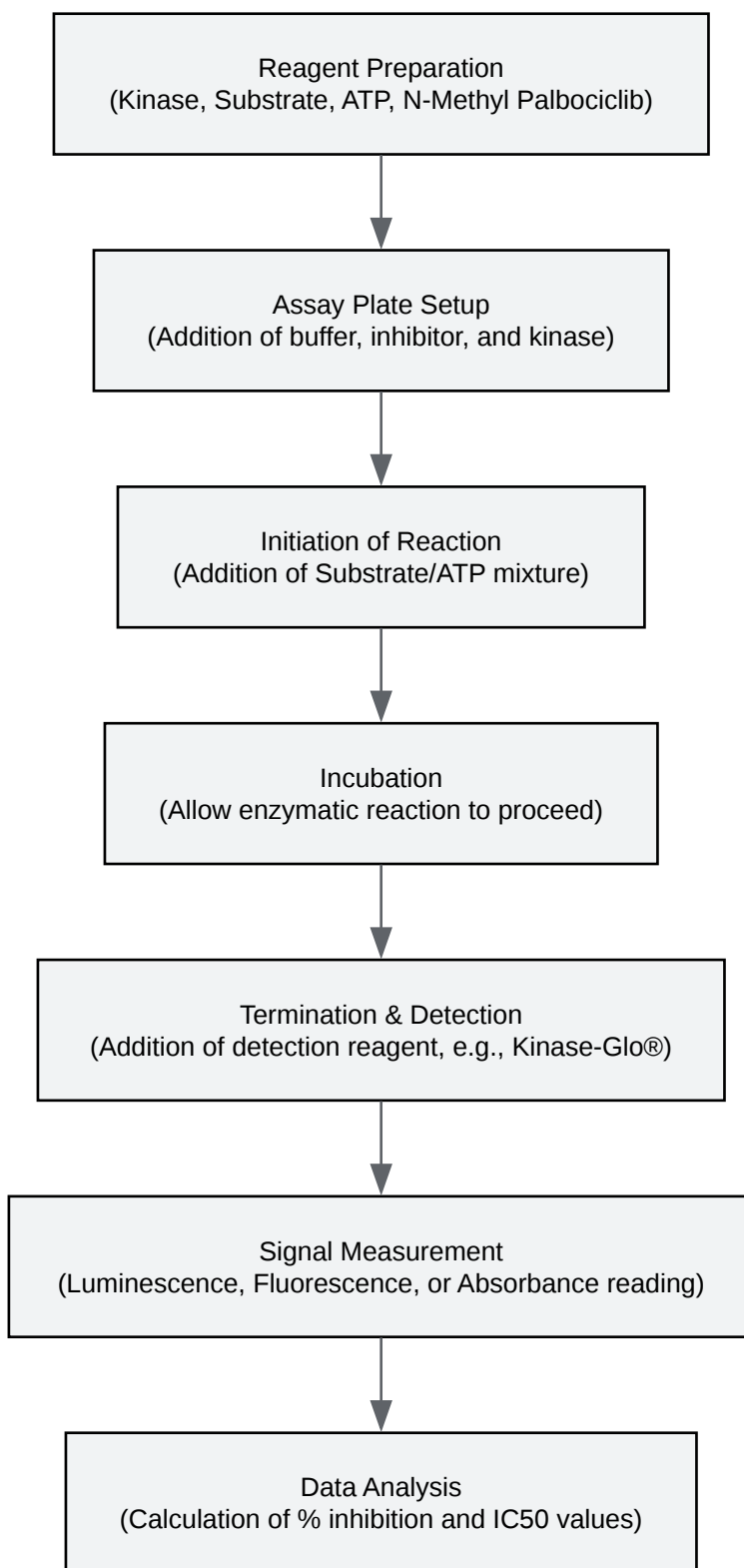
Kinase inhibition assays are fundamental tools for characterizing the potency and selectivity of compounds like **N-Methyl Palbociclib**. These assays quantify the ability of an inhibitor to block the enzymatic activity of its target kinase, typically measured as a half-maximal inhibitory concentration (IC50). This document provides detailed protocols and data for the application of **N-Methyl Palbociclib** in such assays.

Signaling Pathway and Experimental Workflow



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Caption: The CDK4/6-Rb signaling pathway and the inhibitory action of **N-Methyl Palbociclib**.



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